

# An In-depth Technical Guide to Alisol B 23-acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Alisol B 23-acetate

Cat. No.: B600197

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This technical guide provides a comprehensive overview of the chemical properties, biological activities, and mechanisms of action of **Alisol B 23-acetate**, a natural triterpenoid of significant interest to the scientific community. This document is intended for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**Alisol B 23-acetate** is a protostane-type triterpenoid isolated from the rhizome of *Alisma orientale*. Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>32</sub> H <sub>50</sub> O <sub>5</sub>	[1][2][3][4]
Molecular Weight	514.7 g/mol [1]	514.74 g/mol
CAS Number	26575-95-1	
Synonyms	23-Acetylalismol B, 23-O-Acetylalisol B, Alisol B monoacetate	

## Biological Activities and Therapeutic Potential

**Alisol B 23-acetate** exhibits a wide range of pharmacological activities, making it a promising candidate for further investigation in drug development.

### Key Biological Activities:

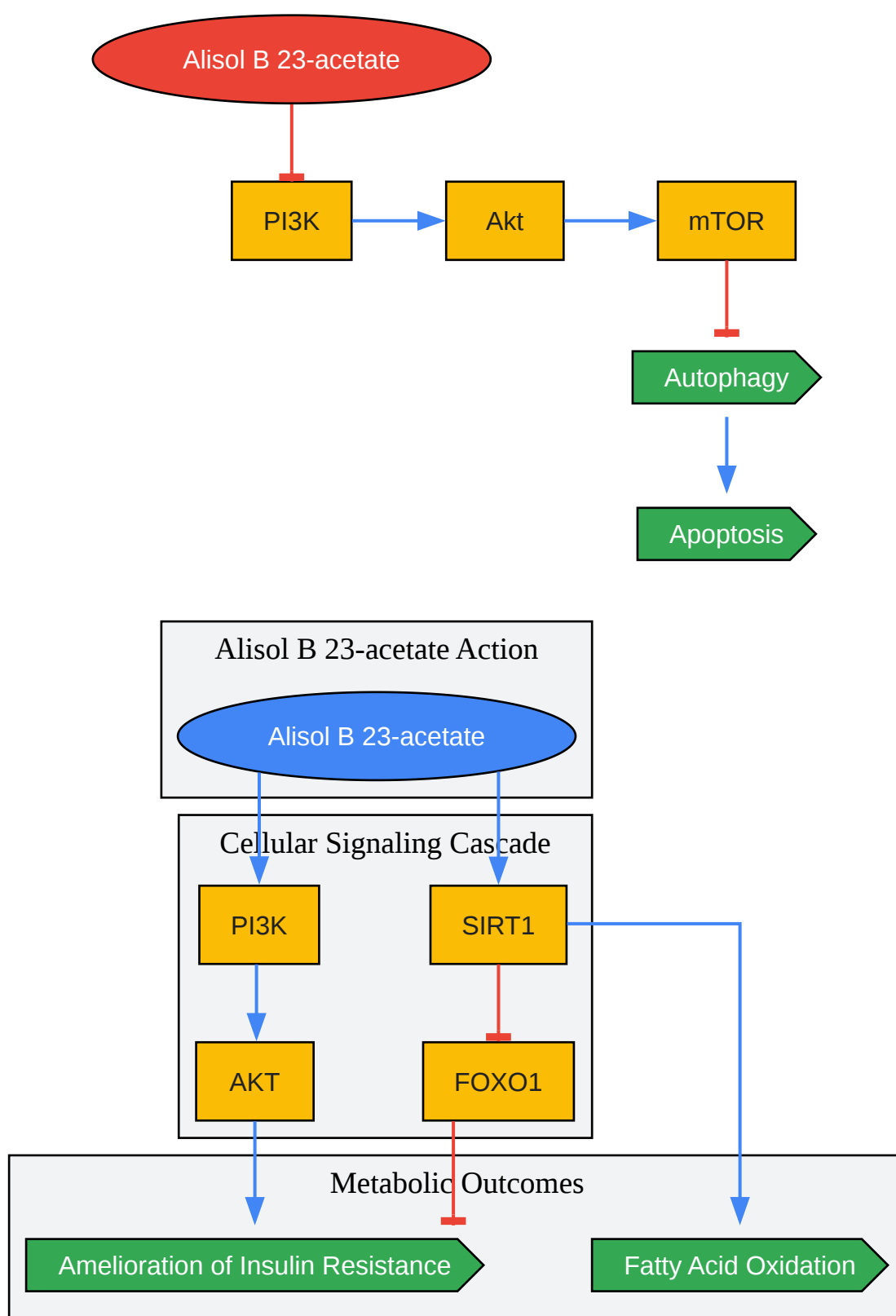
- **Anticancer Activity:** It has demonstrated efficacy against various cancer cell lines, including ovarian, colon, lung, and gastric cancer. Its mechanisms include inducing apoptosis, promoting the generation of reactive oxygen species (ROS), and downregulating key proteins involved in cell cycle progression and metastasis such as CDK4/6 and MMP-2/9.
- **Anti-inflammatory and Hepatoprotective Effects:** **Alisol B 23-acetate** possesses anti-inflammatory and liver-protective properties.
- **Metabolic Regulation:** It has been shown to alleviate high-fat diet-induced insulin resistance by activating the SIRT1/FOXO1 axis and the PI3K/AKT pathway.
- **Antiviral Activity:** Research indicates that **Alisol B 23-acetate** can inhibit the entry of coronaviruses, including SARS-CoV-2, and suppress pro-inflammatory T-cell responses.
- **Nephrotoxicity:** At certain concentrations, **Alisol B 23-acetate** can induce autophagy-mediated apoptosis and nephrotoxicity in human renal proximal tubular cells.

## Signaling Pathways and Mechanisms of Action

**Alisol B 23-acetate** modulates several key signaling pathways to exert its biological effects.

### PI3K/Akt/mTOR Pathway:

**Alisol B 23-acetate** has been shown to inhibit the PI3K/Akt/mTOR signaling pathway. This inhibition is a key mechanism in its ability to induce autophagy-mediated apoptosis in certain cell types.



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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Alisol B 23-acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b600197#alisol-b-23-acetate-molecular-weight-and-formula]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)